Propargyl-PEG3-NHS Ester: A Technical Guide to Storage and Stability

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Compound of Interest	
Compound Name:	*Propargyl-PEG3-NHS ester*
CAS No.:	*1428629-71-3*
Cat. No.:	*B610233*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the proper storage and stability of **Propargyl-PEG3-NHS ester**, a critical bifunctional linker used in bioconjugation, drug delivery, and the development of antibody-drug conjugates (ADCs) and proteolysis-targeting chimeras (PROTACs). Understanding the chemical stability of this reagent is paramount to ensure the reproducibility and success of conjugation reactions.

Introduction to Propargyl-PEG3-NHS Ester

Propargyl-PEG3-NHS ester is a heterobifunctional crosslinker featuring a terminal alkyne group for "click" chemistry reactions and an N-hydroxysuccinimide (NHS) ester for efficient and specific conjugation to primary amines. The polyethylene glycol (PEG) spacer enhances solubility and can reduce the immunogenicity of the resulting conjugate. The stability of the NHS ester is a critical factor, as it is susceptible to hydrolysis, which can significantly impact conjugation efficiency.

Recommended Storage Conditions

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Proper storage is crucial to maintain the integrity and reactivity of **Propargyl-PEG3-NHS ester**. Both the solid form and solutions of the compound require specific conditions to minimize degradation.

Storage of Solid Compound

For long-term storage, the solid form of **Propargyl-PEG3-NHS ester** should be kept in a tightly sealed container at -20°C.[1][2][3] It is also recommended to store the compound under an inert atmosphere, such as argon or nitrogen, to protect it from moisture and atmospheric oxygen.[2][4] While the compound can be shipped at ambient temperatures, it should be transferred to the recommended storage conditions upon receipt.[1][3]

Storage of Stock Solutions

Stock solutions of **Propargyl-PEG3-NHS ester** are typically prepared in anhydrous organic solvents like dimethyl sulfoxide (DMSO) or dimethylformamide (DMF).[1] These solutions are significantly less stable than the solid form and should be used as fresh as possible. For short-term storage, solutions can be kept at -20°C for up to one month or at -80°C for up to six months.[4] It is critical to use anhydrous solvents and to minimize the exposure of the solution to moisture to prevent hydrolysis of the NHS ester.

Table 1: Recommended Storage Conditions for **Propargyl-PEG3-NHS Ester**

Form	Storage Temperature	Duration	Additional Recommendations
Solid	-20°C	Long-term	Store under an inert atmosphere (e.g., Argon, Nitrogen).[2][4]
Stock Solution (in anhydrous DMSO/DMF)	-20°C	Up to 1 month	Use anhydrous solvents; minimize moisture exposure.[4]
Stock Solution (in anhydrous DMSO/DMF)	-80°C	Up to 6 months	Use anhydrous solvents; minimize moisture exposure.[4]

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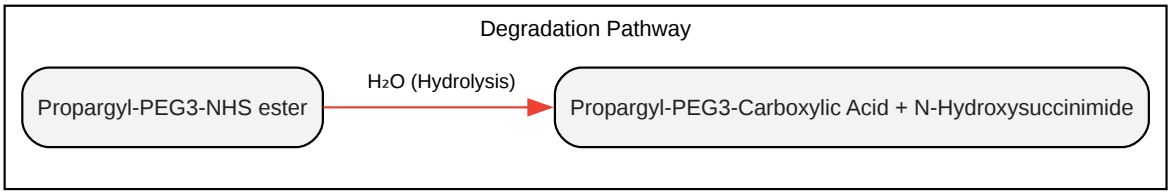
Chemical Stability and Degradation Pathway

The primary pathway of degradation for **Propargyl-PEG3-NHS ester** is the hydrolysis of the N-hydroxysuccinimide ester. This reaction is highly dependent on pH and temperature.

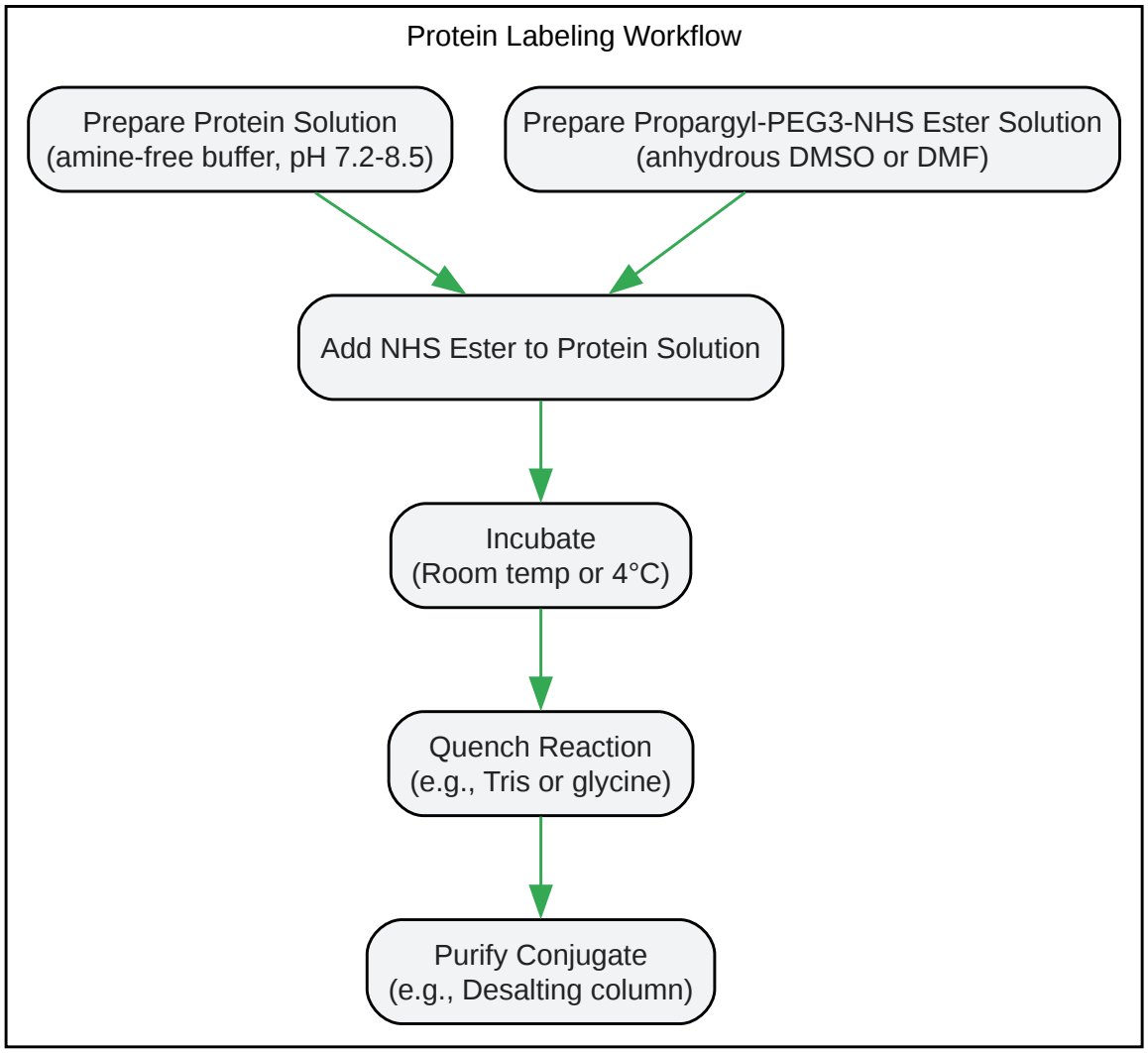
Hydrolysis of the NHS Ester

The NHS ester is a reactive group that is susceptible to nucleophilic attack by water, leading to the formation of an unreactive carboxylic acid and N-hydroxysuccinimide. This hydrolysis reaction is the main competitor to the desired amidation reaction with primary amines on the target molecule.

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